

Essential Safety and Logistical Information for Handling GSK-364735 Potassium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK-364735 potassium

Cat. No.: B15567731

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **GSK-364735 potassium**, a potent HIV-1 integrase inhibitor intended for research use only. Given the absence of a specific Safety Data Sheet (SDS), this protocol is based on best practices for handling potent, investigational pharmaceutical compounds. A thorough risk assessment should be conducted by institutional safety personnel before commencing any work.

Personal Protective Equipment (PPE)

Proper PPE is the final barrier against exposure after all engineering and administrative controls have been implemented. The following table summarizes the required PPE for handling **GSK-364735 potassium**.

PPE Category	Item	Specifications and Use
Hand Protection	Double Gloves	Two pairs of powder-free, disposable chemotherapy-rated gloves should be worn. Change gloves every 30-60 minutes or immediately upon known or suspected contact.
Body Protection	Disposable Gown	A long-sleeved, solid-front gown made of a material resistant to chemical permeation is required. Cuffs should be tucked into the outer gloves. [1] [2]
Eye and Face Protection	Safety Goggles and Face Shield	Chemical splash goggles are mandatory. A face shield should be worn over the goggles to protect against splashes when handling liquid suspensions or performing tasks that could generate aerosols. [3] [4]
Respiratory Protection	N95 Respirator or Higher	An N95 respirator is recommended, especially when handling the powdered form of the compound. For procedures with a high risk of aerosol generation, a powered air-purifying respirator (PAPR) may be necessary. [2] [4]

Foot Protection

Shoe Covers

Disposable shoe covers should be worn in the designated handling area and removed before exiting to prevent the tracking of contaminants.^[3]^[4]

Operational Plan: Step-by-Step Handling Procedures

A designated and clearly marked area should be established for the handling of **GSK-364735 potassium**. Access to this area should be restricted to trained personnel.

- Preparation:
 - Ensure all necessary PPE is available and in good condition.
 - Verify that the designated handling area, including the chemical fume hood or biological safety cabinet, is clean and operational.
 - Prepare all necessary equipment and reagents before handling the compound to minimize movement and potential for contamination.
- Handling the Compound:
 - All manipulations of powdered **GSK-364735 potassium** must be performed within a certified chemical fume hood or a ventilated balance enclosure to control airborne particles.
 - When weighing the compound, use spark-resistant tools.
 - For creating solutions, add the solvent to the compound slowly to avoid splashing.
- Post-Handling:
 - Decontaminate all surfaces and equipment immediately after use with an appropriate cleaning agent.

- Carefully remove PPE, starting with the outer gloves and gown, to avoid self-contamination.
- Wash hands thoroughly with soap and water after removing all PPE.[3]

Disposal Plan


The disposal of investigational drugs must comply with federal, state, and local regulations.[5][6]

- Waste Segregation:
 - All materials that have come into contact with **GSK-364735 potassium**, including gloves, gowns, vials, and cleaning materials, are considered hazardous waste.
 - Segregate waste into clearly labeled, sealed containers.
- Container Labeling:
 - Use hazardous waste labels provided by your institution's Environmental Health and Safety (EHS) department.
 - Labels must include the full chemical name ("**GSK-364735 potassium**"), the Principal Investigator's name, and the location.[5]
- Storage and Collection:
 - Store waste containers in a designated Satellite Accumulation Area (SAA) until they are collected by EHS for incineration at a licensed facility.[5][7][8]
 - Do not dispose of any materials down the drain.

Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps for the safe handling and disposal of **GSK-364735 potassium**.

Safe Handling and Disposal Workflow for GSK-364735 Potassium

[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and disposal of **GSK-364735 potassium**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pogo.ca [pogo.ca]
- 2. gerpac.eu [gerpac.eu]
- 3. pppmag.com [pppmag.com]
- 4. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 5. research.cuanschutz.edu [research.cuanschutz.edu]
- 6. rxdestroyer.com [rxdestroyer.com]
- 7. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
- 8. medicalcenter.virginia.edu [medicalcenter.virginia.edu]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling GSK-364735 Potassium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15567731#personal-protective-equipment-for-handling-gsk-364735-potassium]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com